

S-Adenosyl-L-methionine tosylate's involvement in gene expression regulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-Adenosyl-L-methionine tosylate*

Cat. No.: *B15564668*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of S-Adenosyl-L-methionine (SAMe) tosylate's pivotal role in the regulation of gene expression. SAMe, a naturally occurring molecule found in all living cells, is the principal methyl group donor in a variety of crucial biochemical reactions, including the methylation of DNA and histones. These epigenetic modifications are fundamental to the control of gene expression and have profound implications for normal cellular function, development, and disease. The tosylate salt of SAMe is a stabilized form commonly used in research and clinical settings.

Core Mechanism: SAMe as the Universal Methyl Donor

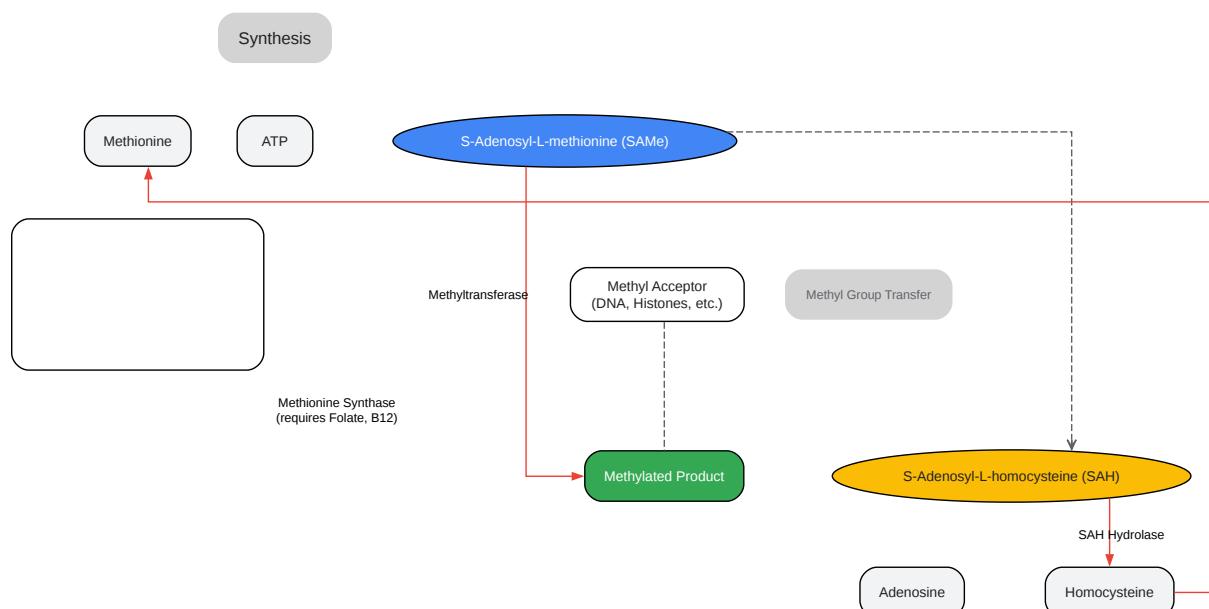
S-Adenosyl-L-methionine is synthesized from methionine and adenosine triphosphate (ATP) in a reaction catalyzed by the enzyme methionine adenosyltransferase (MAT). The unique chemical structure of SAMe, particularly the reactive methyl group attached to a sulfonium ion, makes it an exceptionally potent methyl donor.

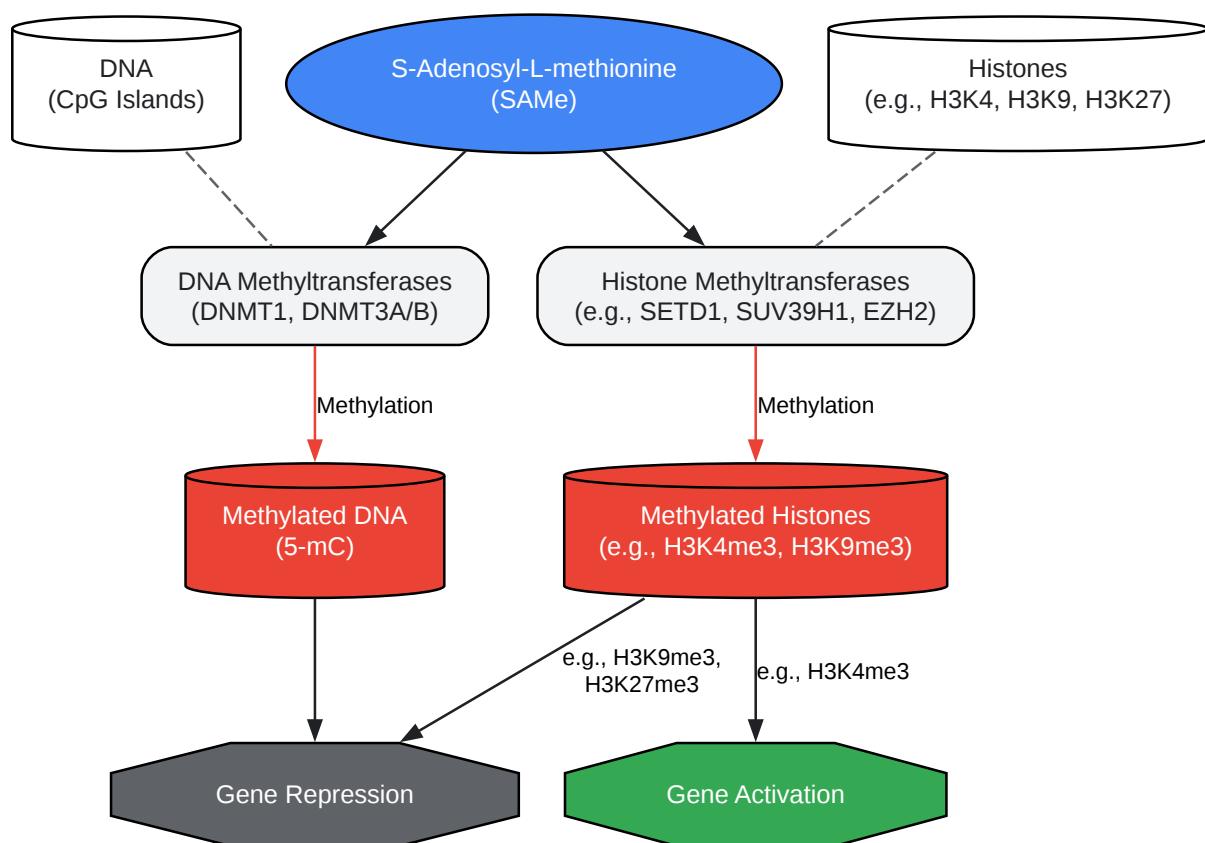
The transfer of this methyl group to various substrates, including DNA, RNA, proteins (such as histones), and lipids, is catalyzed by a large family of enzymes known as methyltransferases. Following the donation of its methyl group, SAMe is converted to S-adenosyl-L-homocysteine

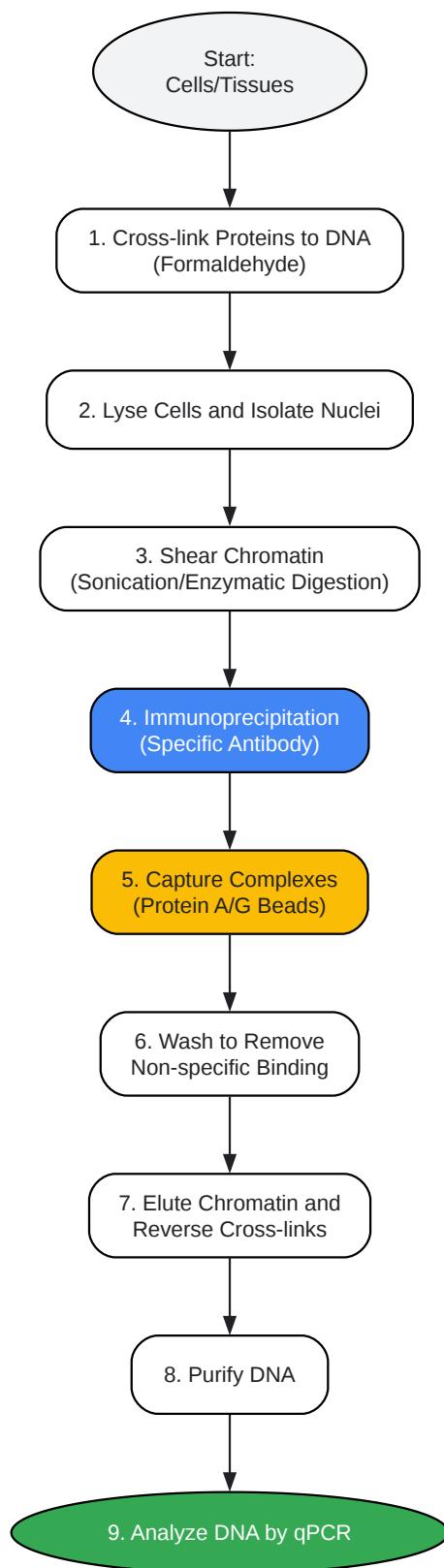
(SAH). The ratio of SAMe to SAH is a critical determinant of cellular methylation potential, with a higher ratio favoring methylation reactions.

The Methionine Cycle

The regeneration of SAMe is accomplished through the methionine cycle. SAH is hydrolyzed to homocysteine and adenosine by SAH hydrolase. Homocysteine can then be remethylated to methionine, a reaction that requires folate (vitamin B9) and cobalamin (vitamin B12) as cofactors. This newly synthesized methionine can then be converted back into SAMe, thus completing the cycle. This cyclical pathway ensures a continuous supply of SAMe for essential methylation reactions.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [S-Adenosyl-L-methionine tosylate's involvement in gene expression regulation]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15564668#s-adenosyl-l-methionine-tosylate-s-involvement-in-gene-expression-regulation>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com